

Methyl (phenylthio)acetate molecular formula

C₉H₁₀O₂S

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Compound of Interest

Compound Name: Methyl (phenylthio)acetate

CAS No.: 17277-58-6

Cat. No.: B093622

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An In-depth Technical Guide to **Methyl (phenylthio)acetate** (C₉H₁₀O₂S)

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Introduction

Methyl (phenylthio)acetate, with the chemical formula C₉H₁₀O₂S, is a versatile bifunctional molecule that serves as a pivotal building block in modern organic synthesis. Also known by its synonym, (Phenylthio)acetic Acid Methyl Ester, this compound integrates a reactive methylene group flanked by a sulfur atom and a carbonyl group, providing a rich chemical scaffold for constructing more complex molecular architectures. Its utility is particularly pronounced in the fields of pharmaceutical research and drug development, where it functions as a key intermediate for introducing specific thioether and acetate moieties into target molecules. This guide offers a comprehensive technical overview of its properties, synthesis, reactivity, and applications, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Profile

Accurate identification and characterization are fundamental to the effective use of any chemical reagent. The identity and purity of **Methyl (phenylthio)acetate** are typically confirmed through a combination of physical property measurements and spectroscopic analysis.

Physical and Chemical Properties

Methyl (phenylthio)acetate is a colorless to light yellow liquid at room temperature. Proper handling and storage are crucial for maintaining its integrity; it should be stored in a cool, dark place (<15°C) in a tightly sealed container, away from oxidizing agents.^[1]

Property	Value	Source(s)
CAS Number	17277-58-6	
Molecular Formula	C ₉ H ₁₀ O ₂ S	
Molecular Weight	182.24 g/mol	
Appearance	Colorless to Light yellow clear liquid	
Purity (by GC)	≥ 97.0 %	
Boiling Point	102 °C / 3 mmHg	
Density (20/20)	1.1710 - 1.1750 g/cm ³	
Refractive Index (n _{20/D})	1.5580 - 1.5610	
Storage Temperature	Room Temperature (Recommended <15°C)	

Spectroscopic Data Summary

Spectroscopic analysis provides an unambiguous fingerprint of the molecule. The following table summarizes the expected characteristic signals for **Methyl (phenylthio)acetate** based on standard spectroscopic techniques.

Technique	Characteristic Signals
^1H NMR	Phenyl Protons (C_6H_5): $\sim 7.2\text{-}7.4$ ppm (multiplet, 5H); Methylene Protons ($\text{S-CH}_2\text{-C=O}$): ~ 3.6 ppm (singlet, 2H); Methyl Protons (O-CH_3): ~ 3.7 ppm (singlet, 3H).
^{13}C NMR	Carbonyl (C=O): ~ 170 ppm; Aromatic Carbons (C_6H_5): $\sim 125\text{-}135$ ppm; Methylene Carbon (S-CH_2): $\sim 35\text{-}40$ ppm; Methyl Carbon (O-CH_3): ~ 52 ppm.
IR (Infrared)	C=O stretch (ester): $\sim 1735\text{ cm}^{-1}$; C-O stretch: $\sim 1200\text{-}1250\text{ cm}^{-1}$; Aromatic C=C stretch: $\sim 1400\text{-}1600\text{ cm}^{-1}$; C-S stretch: $\sim 680\text{-}710\text{ cm}^{-1}$.
Mass Spec (EI)	Molecular Ion (M^+): $m/z = 182$; Key Fragments: loss of $\bullet\text{OCH}_3$ ($m/z=151$), $\text{C}_6\text{H}_5\text{S}^+$ ($m/z=109$), C_6H_5^+ ($m/z=77$).

Synthesis and Experimental Protocols

The most common and efficient laboratory-scale synthesis of **Methyl (phenylthio)acetate** involves the nucleophilic substitution of a methyl haloacetate with thiophenol. This $\text{S}_\text{N}2$ reaction is typically facilitated by a non-nucleophilic base to deprotonate the thiol, thereby generating the more nucleophilic thiophenolate anion.

Laboratory Synthesis Workflow

The following diagram illustrates the typical workflow for the synthesis and purification of **Methyl (phenylthio)acetate**.

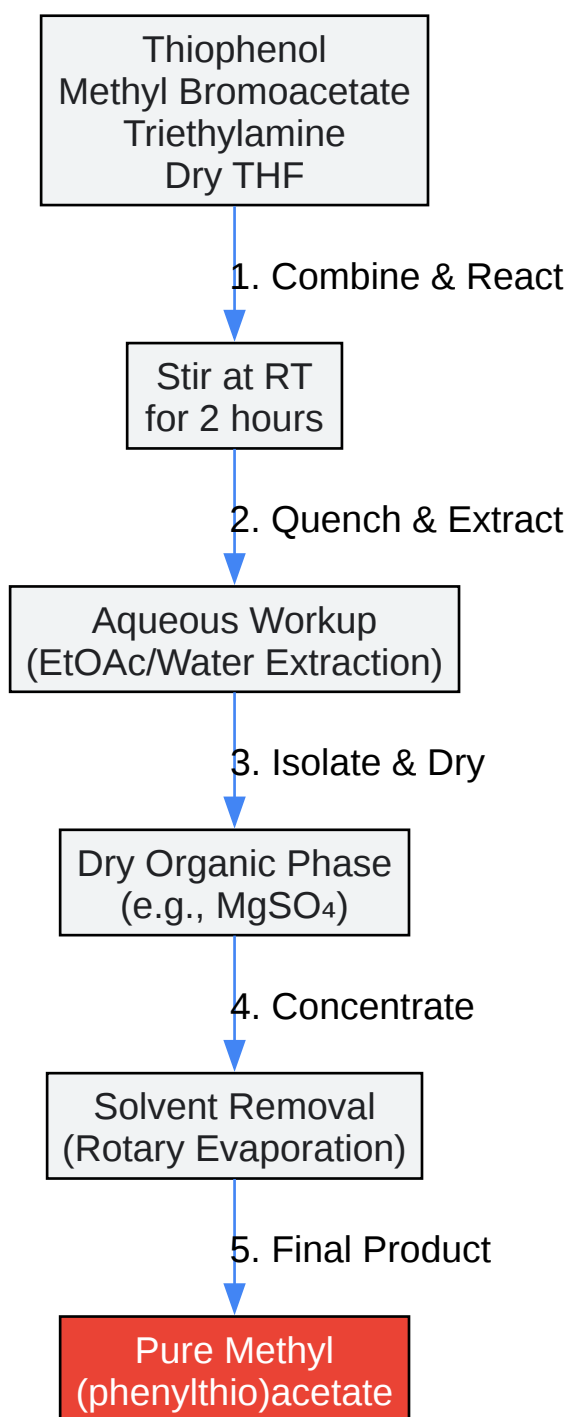


Figure 1: Synthesis & Purification Workflow

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Caption: Figure 1: General laboratory workflow for the synthesis of **Methyl (phenylthio)acetate**.

Detailed Step-by-Step Synthesis Protocol

This protocol is adapted from established procedures for similar thioether syntheses.^[2]

- Objective: To synthesize **Methyl (phenylthio)acetate** from thiophenol and methyl bromoacetate.
- Materials:
 - Thiophenol (1.0 eq)
 - Triethylamine (Et₃N) (1.0 eq)
 - Methyl bromoacetate (1.0 eq)
 - Dry Tetrahydrofuran (THF)
 - Ethyl acetate (EtOAc)
 - Saturated aqueous sodium bicarbonate (NaHCO₃)
 - Brine (saturated aqueous NaCl)
 - Anhydrous magnesium sulfate (MgSO₄)
- Procedure:
 - Reaction Setup: To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar, add thiophenol (1.0 eq) and dry THF (~2 M concentration).
 - Base Addition: Cool the flask in an ice bath (0 °C) and add triethylamine (1.0 eq) dropwise. Stir for 10 minutes. The causality here is the deprotonation of the acidic thiol proton by the base to form the thiophenolate nucleophile in situ.
 - Electrophile Addition: Add methyl bromoacetate (1.0 eq) dropwise to the stirring solution. A white precipitate of triethylammonium bromide (Et₃N·HBr) will form.^[2]
 - Reaction Monitoring: Remove the ice bath and allow the reaction to stir at room temperature for 2 hours.^[2] The reaction progress can be monitored by Thin Layer

Chromatography (TLC) until the starting material (thiophenol) is consumed.

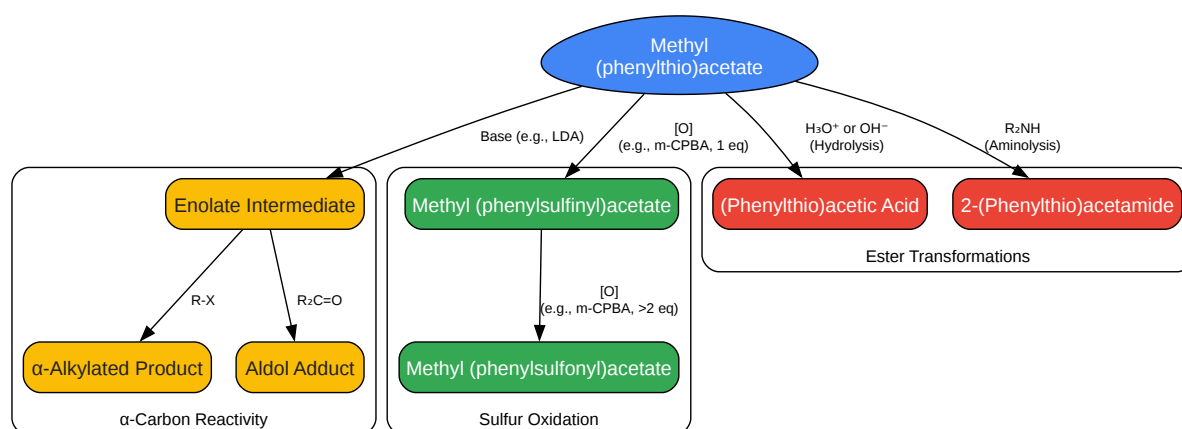
- Aqueous Workup: Quench the reaction mixture by adding water. Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.[2] The purpose of the extraction is to move the desired organic product from the aqueous phase to the organic phase.
- Washing: Wash the combined organic layers sequentially with saturated NaHCO_3 solution (to remove any unreacted acid) and then with brine (to aid in phase separation and remove bulk water).
- Drying and Filtration: Dry the organic phase over anhydrous MgSO_4 , filter, and collect the filtrate.[2] MgSO_4 is a neutral drying agent suitable for this ester.
- Purification: Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product. Further purification, if necessary, can be achieved by vacuum distillation or column chromatography.

Chemical Reactivity and Synthetic Utility

The synthetic power of **Methyl (phenylthio)acetate** stems from the strategic placement of its functional groups. The molecule possesses three primary sites of reactivity: the α -methylene protons, the sulfur atom, and the ester carbonyl group.

Key Reactivity Pathways

The diagram below outlines the principal transformations of **Methyl (phenylthio)acetate**, highlighting its versatility as a synthetic intermediate.



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Sources

- 1. tcichemicals.com [tcichemicals.com]
- 2. bio-protocol.org [bio-protocol.org]
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